

A Technical Guide to the Spectroscopic Characterization of 5-Isopropoxypicolinic Acid

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Compound of Interest

Compound Name: 5-Isopropoxypicolinic acid

CAS No.: 832714-60-0

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This guide provides an in-depth technical framework for the comprehensive spectroscopic characterization of **5-isopropoxypicolinic acid**, a key heterocyclic building block in medicinal chemistry and materials science. For researchers, scientists, and drug development professionals, verifying the identity, structure, and purity of such molecules is a non-negotiable prerequisite for further investigation. This document outlines the theoretical basis, experimental protocols, and expected data for Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), ensuring a self-validating system for structural elucidation.

Molecular Structure and Overview

5-Isopropoxypicolinic acid is a derivative of picolinic acid, featuring an isopropoxy group at the 5-position of the pyridine ring. Its structure combines an aromatic nitrogen heterocycle, a carboxylic acid, and an ether linkage, each contributing distinct spectroscopic signatures.

Molecular Structure of 5-Isopropoxypicolinic Acid

Caption: Chemical structure of **5-isopropoxypicolinic acid**.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for elucidating the carbon-hydrogen framework of organic molecules. Both ^1H and ^{13}C NMR are essential for the unambiguous assignment of the structure.

Expertise & Experience: Causality in Experimental Choices

The choice of a deuterated solvent is the first critical decision in NMR analysis. For **5-isopropoxypicolinic acid**, which possesses both polar (carboxylic acid) and non-polar (isopropoxy, aromatic ring) characteristics, solubility can be challenging.

- Chloroform-d (CDCl_3): A common starting point, it is relatively inexpensive and dissolves many organic compounds.[1][2] However, the acidic proton of the carboxylic acid may undergo rapid exchange, leading to a very broad or unobservable signal. Its residual solvent peak at ~ 7.26 ppm can also interfere with aromatic signals.[3]
- Dimethyl sulfoxide-d₆ (DMSO-d_6): An excellent choice for polar compounds and compounds with exchangeable protons like carboxylic acids.[1] The acidic proton will typically appear as a distinct, broad singlet at a high chemical shift (>10 ppm), confirming its presence. Its high boiling point can make sample recovery difficult, but modern evaporation systems can mitigate this issue.[1]
- Methanol-d₄ (CD_3OD): Another polar solvent option. The carboxylic acid proton will exchange with the deuterium of the solvent's hydroxyl group, causing the $-\text{COOH}$ signal to disappear. This can be used as a diagnostic experiment (by comparing spectra in CDCl_3 and with a D_2O shake) to confirm the identity of the acidic proton.

For this guide, DMSO-d_6 is selected as the optimal solvent to ensure the observation of all protons, including the crucial carboxylic acid proton.

Trustworthiness: Self-Validating Protocol for NMR Analysis

This protocol ensures reproducible and high-quality data.

Experimental Workflow: NMR Sample Preparation and Acquisition



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Caption: Standard workflow for NMR analysis.

Step-by-Step Methodology:

- **Sample Preparation:** Accurately weigh 5-10 mg of high-purity **5-isopropoxypicolinic acid** into a clean, dry NMR tube.^[1]
- **Solvent Addition:** Add approximately 0.7 mL of DMSO-d₆ containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- **Dissolution:** Securely cap the tube and vortex until the sample is completely dissolved. Gentle warming may be required.
- **Instrument Setup:** Insert the sample into the NMR spectrometer. Perform standard instrument setup procedures: locking onto the deuterium signal of the solvent, tuning the probe to the correct frequencies (¹H and ¹³C), and shimming the magnetic field to optimize resolution.
- **¹H NMR Acquisition:** Acquire the proton spectrum. A typical experiment involves 16-32 scans for a sample of this concentration.
- **¹³C NMR Acquisition:** Acquire the carbon spectrum. Due to the lower natural abundance of ¹³C, more scans (e.g., 1024 or more) are required to achieve a good signal-to-noise ratio.

- **Data Processing:** Process the raw data (Free Induction Decay - FID) by applying Fourier transformation, phase correction, and baseline correction. Reference the spectra by setting the TMS peak to 0.00 ppm. For the ^1H spectrum, perform integration to determine the relative number of protons for each signal.

Predicted ^1H and ^{13}C NMR Spectral Data

The following tables summarize the expected spectral data based on the known effects of substituents on the pyridine ring and standard chemical shift ranges.[\[4\]](#)[\[5\]](#)

Table 1: Predicted ^1H NMR Data for **5-Isopropoxypicolinic Acid** (in DMSO- d_6)

Signal Assignment	Predicted δ (ppm)	Multiplicity	Integration	Rationale
-COOH	> 13.0	broad singlet	1H	The acidic proton of a carboxylic acid in DMSO-d ₆ typically appears at a very high chemical shift.[6]
H-6	~8.5 - 8.7	doublet	1H	Proton α to the pyridine nitrogen is significantly deshielded.[5] It will be a doublet due to coupling with H-4.
H-4	~7.9 - 8.1	doublet of doublets	1H	Proton β to the nitrogen and ortho to the isopropoxy group. It will be split by both H-6 and H-3.
H-3	~7.4 - 7.6	doublet	1H	Proton β to the nitrogen and ortho to the carboxylic acid group. It will be a doublet due to coupling with H-4.
-OCH(CH ₃) ₂	~4.6 - 4.8	septet	1H	The methine proton of the isopropoxy group is deshielded by the adjacent

oxygen and will be split into a septet by the six equivalent methyl protons.

-OCH(CH₃)₂

~1.3 - 1.4

doublet

6H

The six equivalent methyl protons of the isopropoxy group will appear as a doublet due to coupling with the single methine proton.

Table 2: Predicted ¹³C NMR Data for **5-Isopropoxypicolinic Acid** (in DMSO-d₆)

Signal Assignment	Predicted δ (ppm)	Rationale
-COOH	~165 - 170	The carbonyl carbon of a carboxylic acid is highly deshielded. ^[6]
C-5	~155 - 160	The carbon atom directly attached to the ether oxygen (C-5) will be significantly deshielded.
C-2	~148 - 152	The carbon atom adjacent to the nitrogen and attached to the carboxylic acid group.
C-6	~140 - 145	The carbon atom adjacent to the nitrogen (C-6) is deshielded.
C-4	~120 - 125	Aromatic carbon chemical shift.
C-3	~115 - 120	Aromatic carbon chemical shift.
-OCH(CH ₃) ₂	~68 - 72	The methine carbon of the isopropoxy group is deshielded by the attached oxygen.
-OCH(CH ₃) ₂	~21 - 23	The methyl carbons of the isopropoxy group appear in the typical aliphatic region.

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule. The key functional groups in **5-isopropoxypicolinic acid**—carboxylic acid (O-H and C=O), ether (C-O), and the aromatic ring (C=C and C-H)—each have characteristic absorption frequencies.^{[7][8]}

Trustworthiness: Protocol for ATR-FTIR Analysis

Attenuated Total Reflectance (ATR) is the preferred method for acquiring IR spectra of solid samples due to its minimal sample preparation requirements.^{[9][10]}

Step-by-Step Methodology:

- **Background Scan:** Ensure the ATR crystal (typically diamond) is clean. Take a background spectrum of the empty crystal. This will be automatically subtracted from the sample spectrum.
- **Sample Application:** Place a small amount (a few milligrams) of the solid **5-isopropoxypicolinic acid** powder onto the crystal.
- **Apply Pressure:** Use the built-in pressure clamp to ensure firm and even contact between the sample and the crystal surface.^[11]
- **Acquire Spectrum:** Collect the sample spectrum. Typically, 16-32 scans are co-added to produce a high-quality spectrum.
- **Cleaning:** After analysis, release the pressure clamp, remove the sample, and clean the crystal surface with a soft tissue dampened with a suitable solvent (e.g., isopropanol).

Predicted IR Absorption Data

Table 3: Predicted Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group & Vibration Type	Expected Intensity & Shape
3300 - 2500	O-H stretch (Carboxylic Acid)	Strong, very broad. This broadness is a hallmark of the hydrogen-bonded dimers formed by carboxylic acids and often overlaps with C-H stretches. [7] [12]
3100 - 3000	C-H stretch (Aromatic)	Medium to weak, sharp. Absorptions above 3000 cm ⁻¹ are characteristic of sp ² C-H bonds. [13]
3000 - 2850	C-H stretch (Aliphatic)	Medium, sharp. Absorptions from the isopropoxy group's sp ³ C-H bonds. [13]
1760 - 1690	C=O stretch (Carboxylic Acid)	Strong, sharp. This is one of the most intense and easily identifiable peaks in the spectrum. [7] [14] Conjugation with the pyridine ring may shift this to the lower end of the range.
1600 & 1475	C=C & C=N stretches (Aromatic Ring)	Medium to weak, sharp. These two bands are characteristic of the pyridine ring system. [15]
1320 - 1210	C-O stretch (Carboxylic Acid/Ether)	Strong. This region will contain overlapping signals from the C-O single bond of the carboxylic acid and the aryl-alkyl ether linkage. [7]

950 - 910

O-H bend (Carboxylic Acid)

Medium, broad. This out-of-plane bend is another characteristic feature of carboxylic acid dimers.^[7]

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and offers structural information through the analysis of its fragmentation patterns. Electrospray Ionization (ESI) is a soft ionization technique well-suited for polar, relatively non-volatile molecules like **5-isopropoxypicolinic acid**.

Trustworthiness: Protocol for LC-MS (ESI) Analysis

Step-by-Step Methodology:

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile/water.
- **Infusion:** Introduce the sample solution into the ESI source via direct infusion using a syringe pump or through a Liquid Chromatography (LC) system.
- **Ionization Mode:** The analysis can be run in both positive and negative ion modes.
 - **Positive Ion Mode $[M+H]^+$:** The pyridine nitrogen is basic and can be readily protonated.
 - **Negative Ion Mode $[M-H]^-$:** The carboxylic acid is acidic and will be easily deprotonated.
- **Data Acquisition:** Acquire the full scan mass spectrum over a relevant m/z range (e.g., 50-500 amu).

Predicted Mass Spectrometry Data

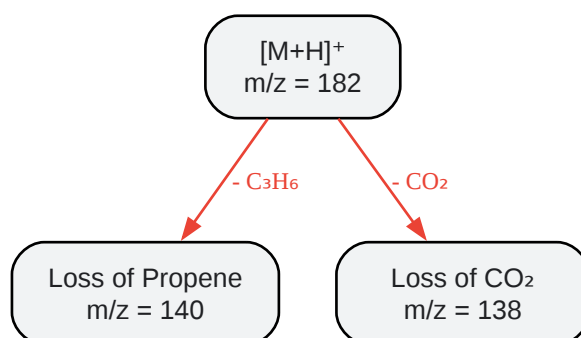
The molecular formula of **5-isopropoxypicolinic acid** is $C_9H_{11}NO_3$. The monoisotopic molecular weight is 181.0739 g/mol .

- **Expected Molecular Ion (Positive Mode):** m/z 182.0817 ($[M+H]^+$)

- Expected Molecular Ion (Negative Mode): m/z 180.0661 ($[M-H]^-$)

Key Fragmentation Pathways: The most likely fragmentation involves the loss of neutral molecules from the molecular ion. For pyridine carboxylic acids, a common fragmentation is the loss of CO_2 (44 Da) or the entire carboxylic acid group (45 Da).^{[16][17][18]} The isopropoxy group can also fragment.

Predicted Fragmentation in Positive Ion Mode ($[M+H]^+$)



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Caption: Plausible fragmentation of the protonated molecule.

- Loss of Propene (C_3H_6 , 42.05 Da): A common fragmentation for isopropyl ethers can lead to a fragment at m/z 140.
- Loss of Carbon Dioxide (CO_2 , 44.00 Da): Decarboxylation is a characteristic fragmentation of protonated aromatic carboxylic acids, leading to a fragment at m/z 138.^[19]

By combining the precise mass of the molecular ion with the logical fragmentation patterns observed, the structure of **5-isopropoxypicolinic acid** can be confirmed with a high degree of confidence.

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